An In-Depth Technical Guide to the Physicochemical Properties of Sulfacetamide Sodium

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Compound of Interest

Compound Name:	*Sulfaclomide*
CAS No.:	*4015-18-3*
Cat. No.:	*B1205881*

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Introduction

Sulfacetamide sodium is a prominent member of the sulfonamide class of antibiotics, synthetic bacteriostatic agents that have been a cornerstone of antimicrobial therapy for decades. As the sodium salt of sulfacetamide, it exhibits enhanced aqueous solubility, making it particularly suitable for topical formulations such as ophthalmic solutions and dermatological creams. It is widely utilized for treating bacterial conjunctivitis, acne vulgaris, and seborrheic dermatitis.[1][2]

The therapeutic efficacy of Sulfacetamide sodium is intrinsically linked to its physicochemical properties. These characteristics govern its solubility, stability, membrane permeability, and, crucially, its ability to act as a competitive inhibitor in the bacterial folic acid synthesis pathway.[3] This guide provides a detailed examination of these properties, offering field-proven insights and robust analytical protocols for researchers and drug development professionals. We will explore the causality behind experimental choices and provide self-validating methodologies essential for rigorous scientific inquiry.

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Chemical Identity and Core Properties

Sulfacetamide sodium is the monosodium salt of N-sulfanilylacetamide and typically exists as a monohydrate.[4] It is a white or yellowish-white, odorless crystalline powder with a slightly bitter taste.[5]

Chemical Structure:

- IUPAC Name: sodium;acetyl-(4-aminophenyl)sulfonylazanide;hydrate[4]
- CAS Number: 6209-17-2 (monohydrate)[4]
- Molecular Formula: $C_8H_9N_2NaO_3S \cdot H_2O$ (monohydrate)
- Molecular Weight: 254.24 g/mol (monohydrate)

The structure features a core p-aminobenzenesulfonamide moiety, which is the pharmacophore responsible for its antimicrobial activity by mimicking para-aminobenzoic acid (PABA).

Table 1: Summary of Core Physicochemical Properties

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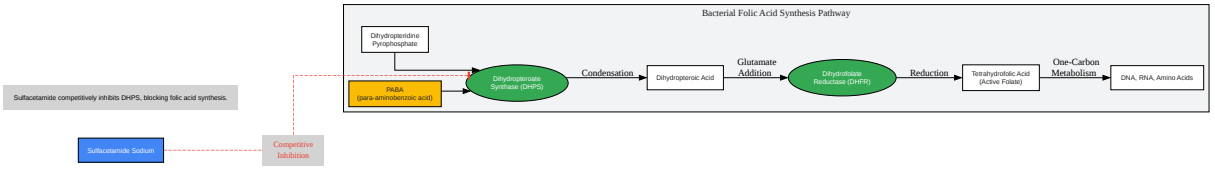
Property	Value	Source(s)
Physical Appearance	White to off-white crystalline powder	
Molecular Formula	$C_8H_9N_2NaO_3S \cdot H_2O$	
Molecular Weight	254.24 g/mol	
Melting Point	257 °C	[5]
pKa_1 (Amino Group)	1.8	[5]
pKa_2 (Sulfonamide Group)	5.4	[5]
UV λmax (pH 7.0)	255 nm	[5]
UV λmax (0.1M HCl)	271 nm	[5]
Aqueous Solubility	Freely soluble (1 part in 1.5-2.5 parts water)	[3][5]
Organic Solvent Solubility	Slightly soluble in ethanol; Sparingly soluble in acetone; Practically insoluble in ether and chloroform	[5]

Mechanism of Action: Folic Acid Pathway Inhibition

Sulfacetamide sodium exerts its bacteriostatic effect by targeting the folic acid (folate) synthesis pathway, which is essential for bacterial DNA and protein synthesis.[1] Unlike humans, who acquire folic acid from their diet, many bacteria must synthesize it de novo. This metabolic difference provides a selective target for the drug.

The core mechanism is the competitive inhibition of the enzyme dihydropteroate synthase (DHPS).[3] Due to its structural similarity to the enzyme's natural substrate, para-aminobenzoic acid (PABA), sulfacetamide binds to the active site of DHPS, preventing the condensation of PABA with dihydropteridine pyrophosphate. This action blocks the formation of dihydropteroic acid, a crucial precursor to dihydrofolic acid and, ultimately, tetrahydrofolic acid, the biologically active form.[1][6] By halting this pathway, the bacterium is starved of essential metabolites, inhibiting its growth and replication.

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Sulfacetamide competitively inhibits DHPS, blocking folic acid synthesis.

Analytical Methodologies & Experimental Protocols

Accurate quantification and characterization of Sulfacetamide sodium are critical for quality control, formulation development, and stability testing. UV-Visible spectrophotometry is a widely used, accessible, and reliable method for this purpose.

Protocol 1: Quantitative Analysis by UV-Visible Spectrophotometry

This protocol is based on the principle that the absorbance of a solution is directly proportional to the concentration of the analyte (Beer-Lambert Law). The choice of pH is critical for sulfonamides. The pKa of the sulfonamide group is 5.4, meaning its ionization state—and thus its UV absorption spectrum—is highly dependent on the pH of the medium.[5] By using a 0.1M HCl solution (pH 1), we ensure the molecule is in a consistent, protonated state, providing a stable absorption maximum (λmax) at approximately 271 nm.[5]

Instrumentation & Reagents:

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- UV-Visible Spectrophotometer (double-beam recommended)
- 10 mm path length matched quartz cuvettes
- Calibrated analytical balance
- Volumetric flasks (Class A)
- Pipettes (Class A)
- Sulfacetamide Sodium reference standard
- Hydrochloric Acid (HCl), concentrated
- Deionized or distilled water

Step-by-Step Methodology:

- Preparation of 0.1M HCl Diluent:
  - Add 8.3 mL of concentrated HCl to approximately 500 mL of deionized water in a 1000 mL volumetric flask.
  - Dilute to the mark with water and mix thoroughly. This solution serves as the blank and the solvent for all subsequent dilutions.
- Preparation of Stock Standard Solution (e.g., 100 µg/mL):
  - Accurately weigh approximately 10 mg of Sulfacetamide Sodium reference standard.
  - Transfer quantitatively to a 100 mL volumetric flask.
  - Dissolve in and dilute to volume with the 0.1M HCl diluent. Mix until fully dissolved. This yields a stock solution of 100 µg/mL (or 0.1 mg/mL).
- Preparation of Calibration Standards:
  - Perform serial dilutions from the stock solution using the 0.1M HCl diluent to prepare a series of at least five calibration standards. A suggested concentration range is 2, 4, 6, 8,

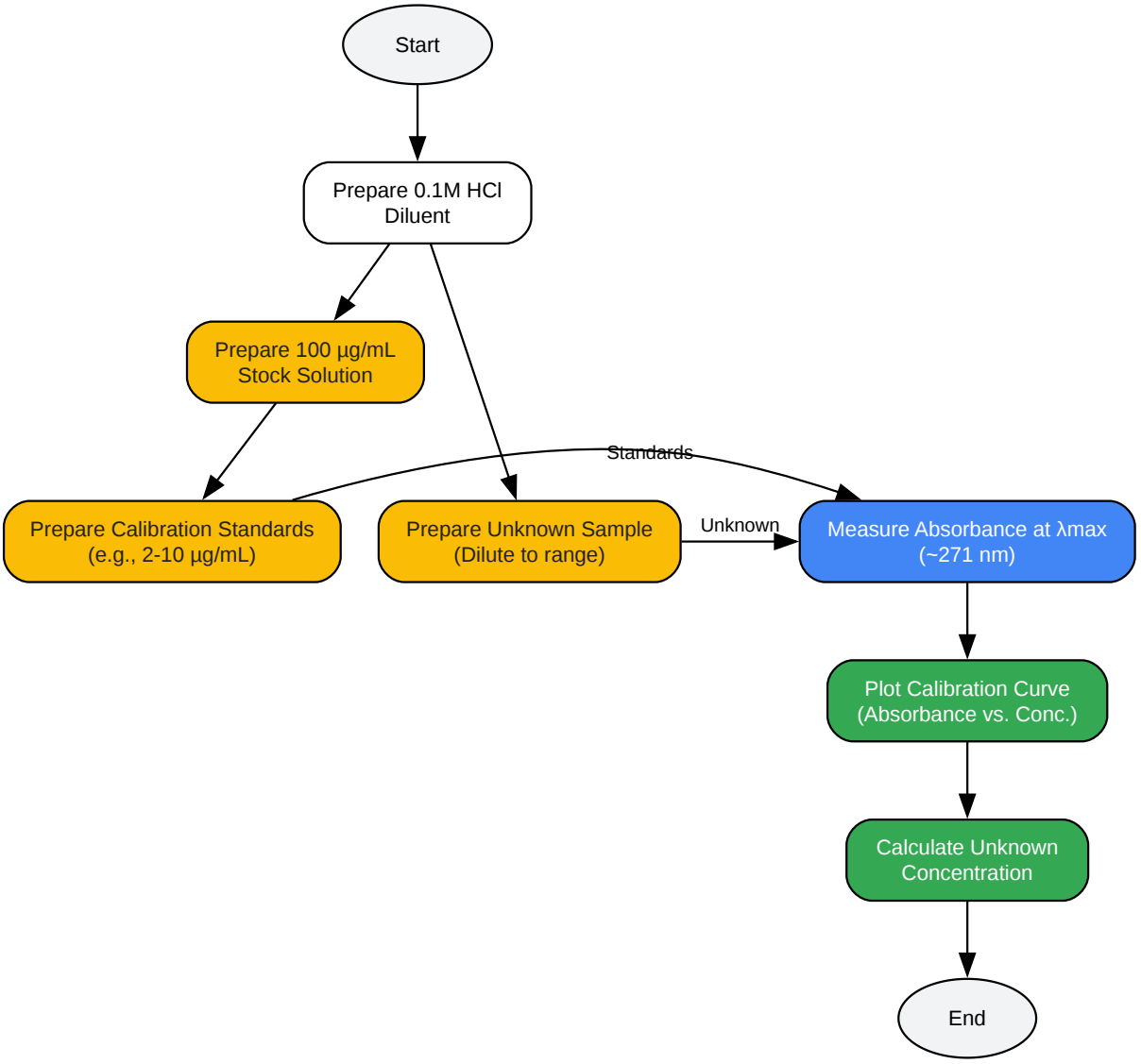
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and 10 µg/mL.

- Causality: This range is chosen to generate absorbance values typically between 0.1 and 1.0, where the relationship between absorbance and concentration is most linear and instrument precision is optimal.[7]

- Spectrophotometric Measurement:
  - Set the spectrophotometer to scan the UV range (e.g., 200-400 nm) to confirm the λmax.
  - Use the 0.1M HCl diluent to zero the instrument (autozero/blank).
  - Measure the absorbance of each calibration standard at the determined λmax (approx. 271 nm).[6][7]
  - Measure the absorbance of the unknown sample, diluted to fall within the calibration range.
- Data Analysis:
  - Plot a calibration curve of absorbance versus concentration (µg/mL).
  - Perform a linear regression analysis. The correlation coefficient (R^2) should be ≥ 0.999 to validate linearity.
  - Determine the concentration of the unknown sample using its absorbance and the regression equation (y = mx + c).

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Workflow for the quantitative analysis of Sulfacetamide Sodium by UV-Vis.

Conclusion

The physicochemical properties of Sulfacetamide sodium are fundamental to its function as a topical antimicrobial agent. Its high aqueous solubility, a direct result of its salt form, is paramount for its formulation into effective ophthalmic and dermatological preparations. The

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pKa of its sulfonamide group dictates a pH-dependent spectroscopic profile, a critical consideration for developing robust and reproducible analytical methods like UV-Visible spectrophotometry. Furthermore, its molecular structure, which mimics PABA, provides a clear and well-understood mechanism of action via the competitive inhibition of dihydropteroate synthase. The protocols and data presented in this guide offer a comprehensive framework for scientists engaged in the research, development, and quality control of this important therapeutic compound.

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